

4-Butylbenzylamine chemical properties and structure

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Compound of Interest

Compound Name: 4-Butylbenzylamine

Cat. No.: B1334506

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An In-depth Technical Guide to the Chemical Properties and Structure of **4-Butylbenzylamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **4-butylbenzylamine**. The information is primarily focused on the tert-butyl isomer due to the greater availability of published data, with comparative information provided for the n-butyl isomer.

Chemical Structure and Identification

4-Butylbenzylamine is a substituted benzylamine with a butyl group attached to the phenyl ring at the para position. The two common isomers are 4-tert-butylbenzylamine and 4-n-butylbenzylamine.

4-tert-Butylbenzylamine

- IUPAC Name: (4-tert-butylphenyl)methanamine[1][2]
- Synonyms: 4-t-butylbenzylamine, [4-(tert-butyl)phenyl]methylaniline[1]
- CAS Number: 39895-55-1[1][2][3][4]

Below is a diagram of the chemical structure of 4-tert-Butylbenzylamine.

Caption: Chemical structure of 4-tert-Butylbenzylamine.

4-n-Butylbenzylamine

- IUPAC Name: (4-butylphenyl)methanamine[5]
- Synonyms: 4-n-butylbenzylamine[5]
- CAS Number: 57802-79-6[5]

Physicochemical Properties

The following tables summarize the key physicochemical properties of 4-tert-butylbenzylamine and 4-n-butylbenzylamine.

Table 1: Chemical Identifiers

Property	4-tert-Butylbenzylamine	4-n-Butylbenzylamine
Molecular Formula	C11H17N[1][2][4]	C11H17N[5]
Molecular Weight	163.26 g/mol [1][4]	163.264 g/mol [5]
SMILES	CC(C)(C)c1ccc(CN)cc1[2][4][6]	CCCCC1=CC=C(C=C1)CN[5]
InChI	1S/C11H17N/c1-11(2,3)10-6-4-9(8-12)5-7-10/h4-7H,8,12H2,1-3H3[1][4]	InChI=1S/C11H17N/c1-2-3-7-10-8-5-9(6-12)4-10/h4-5,8H,2-3,6-7,12H2,1H3
InChIKey	MPWSRGAWRAYBJK-UHFFFAOYSA-N[1][2][4]	IBVGSPOHLFKLHM-UHFFFAOYSA-N[5]

Table 2: Physical Properties

Property	4-tert-Butylbenzylamine	4-n-Butylbenzylamine
Appearance	Clear pale yellow liquid[2][3]	Not specified
Boiling Point	235-236 °C (lit.)[3][4]	89-91 °C at 1 mmHg[5]
Density	0.927 g/mL at 25 °C (lit.)[3][4] [6]	Not specified
Refractive Index	1.5185-1.5225 at 20 °C[2]	Not specified
Flash Point	107 °C (closed cup)[4]	Not specified
Solubility	Not miscible or difficult to mix with water[3]	Not specified

Experimental Protocols

Synthesis of 4-tert-Butylbenzylamine

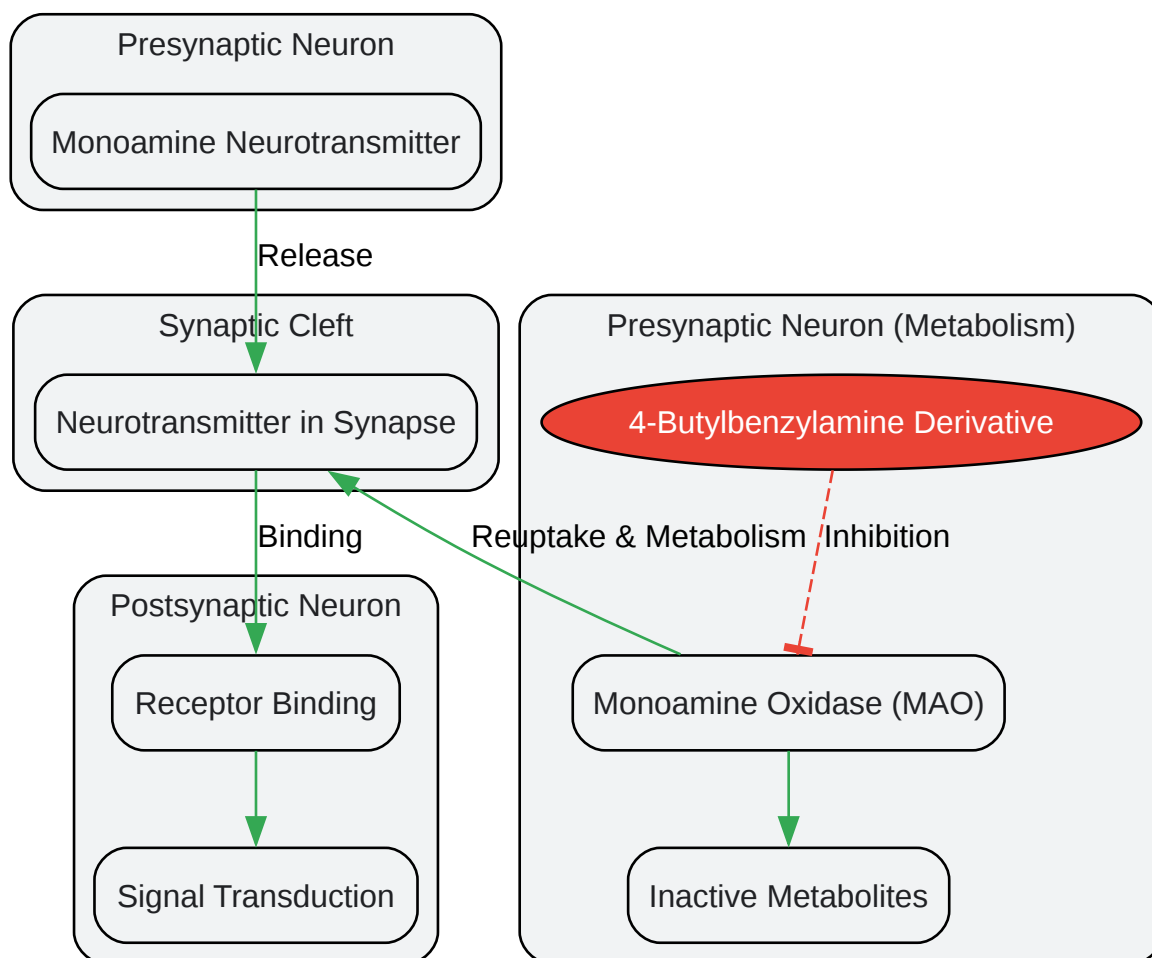
A common method for the synthesis of 4-tert-butylbenzylamine is the urotropine method.[7] This involves the reaction of 4-tert-butylbenzyl chloride with urotropine to form a quaternary ammonium salt, followed by hydrolysis.

Step 1: Formation of the Urotropine Quaternary Ammonium Salt

- In a three-necked flask equipped with a condenser, thermometer, and stirrer, dissolve 5.7g of urotropine in 15ml of chloroform at room temperature.[7]
- Once the urotropine is fully dissolved, add 6.1g of 4-tert-butylbenzyl chloride. Rinse the bottle wall with an additional 5ml of chloroform.[7]
- Heat the mixture to reflux at 62 °C for 1 hour. A large amount of white solid precipitate will form.[7]
- Cool the reaction mixture to room temperature and collect the white solid (urotropine quaternary ammonium salt) by suction filtration.[7]

Step 2: Hydrolysis to 4-tert-Butylbenzylamine

- To the obtained solid, add 10ml of concentrated hydrochloric acid and 40ml of water.[\[7\]](#)
- Heat the mixture to reflux at 90 °C for 10 hours. The reaction will result in a yellow transparent liquid.[\[7\]](#)
- Distill the mixture under reduced pressure at 90 °C until a faint yellow solid material is obtained.[\[7\]](#)
- Add 30ml of water to the solid and stir to dissolve.
- Adjust the pH to 8-12 by dropwise addition of a 40% NaOH solution. A yellow oily liquid will separate out.[\[7\]](#)
- Perform a liquid-liquid extraction with diethyl ether (3 x 20ml).[\[7\]](#)
- Combine the organic phases and dry over anhydrous MgSO₄ overnight.[\[7\]](#)
- Filter and evaporate the ether to obtain the final product, 4-tert-butylbenzylamine.[\[7\]](#)



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